

An In-depth Technical Guide to Ammonium Iodide: CAS Number and Safety Data

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Compound of Interest

Compound Name: Ammonium iodide

Cat. No.: B7797801

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Ammonium iodide (NH₄I) is an inorganic compound utilized in various chemical syntheses and laboratory applications.[1] This guide provides comprehensive details regarding its Chemical Abstracts Service (CAS) number and a thorough examination of its safety data sheet (SDS), tailored for researchers, scientists, and professionals in drug development.

Chemical Identification

The globally recognized identifier for **ammonium iodide** is:

- CAS Number: 12027-06-4[2][3]

Physicochemical Properties

Ammonium iodide is a white to light yellow crystalline solid.[4] It is highly soluble in water and also soluble in ethanol.[1] The compound is known to be light-sensitive and hygroscopic, meaning it readily absorbs moisture from the air.[4]



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Safety and Hazard Information

Ammonium iodide presents several hazards that necessitate careful handling and storage.

- Skin Irritation: Category 2[5]
- Eye Irritation: Category 2[5]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)[5][6][7]
- Specific Target Organ Toxicity (Repeated Exposure): Category 1 (Affects the thyroid through prolonged or repeated oral exposure)

The following Hazard (H) and Precautionary (P) statements are associated with **ammonium iodide**:

- H315: Causes skin irritation[7]
- H319: Causes serious eye irritation[7]
- H335: May cause respiratory irritation[6][7]
- H372: Causes damage to organs (thyroid) through prolonged or repeated exposure if swallowed

GHS Pictogram:

Caption: GHS pictograms for irritation and health hazard.

Experimental Protocols and Safety Procedures

Adherence to strict safety protocols is mandatory when handling **ammonium iodide**.

A detailed protocol for donning and using PPE is as follows:

- Eye Protection: Wear chemical safety goggles or a face shield.[4]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: In case of dust formation, use a NIOSH-approved N95 dust mask or a higher-level respirator.
- Body Protection: Wear a lab coat and ensure skin is not exposed.
- Ventilation: Always handle **ammonium iodide** in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.[4][5]
- Hygroscopic and Light-Sensitive Nature: Store in a tightly closed container in a cool, dry place, protected from light and moisture.[4]
- Incompatibilities: Keep away from strong oxidizing agents, air, and moisture.[4]
- Dust Control: Minimize dust generation and accumulation during handling.[4]
- Hygiene: Wash hands thoroughly after handling and before breaks.[4][5] Do not eat, drink, or smoke in the work area.

In the event of exposure, the following steps should be taken immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][5] Seek medical attention.[4]

- Skin Contact: Remove contaminated clothing and flush the affected skin with plenty of water for at least 15 minutes.[4] Seek medical attention if irritation persists.[5]
- Inhalation: Move the individual to fresh air.[4] If breathing is difficult, administer oxygen.[4] If not breathing, give artificial respiration.[4] Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting.[4] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water or milk.[4] Seek immediate medical attention.[4]

Toxicological Information

The toxicological properties of **ammonium iodide** have not been fully investigated.[4] However, prolonged exposure to iodides may lead to "iodism" in sensitive individuals, with symptoms including skin rash, headache, and irritation of mucous membranes.[5] Chronic ingestion during pregnancy has been associated with adverse effects on the fetus.[4] The primary target organ for toxicity is the thyroid.[4]

Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the safe handling of **ammonium iodide**.



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References

- [1. Ammonium iodide - Wikipedia \[en.wikipedia.org\]](#)
- [2. Ammonium Iodide CAS 12027-06-4, Ammoniumiodid Price | NCMC \[njchm.com\]](#)
- [3. Ammonium iodide, 98+% | Fisher Scientific \[fishersci.ca\]](#)
- [4. southwest.tn.edu \[southwest.tn.edu\]](#)
- [5. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [6. carlroth.com:443 \[carlroth.com:443\]](#)
- [7. samratpharmachem.com \[samratpharmachem.com\]](#)
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